

Essential Safety and Disposal Procedures for [Des-Tyr1]-Met-Enkephalin

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Compound of Interest

Compound Name: [Des-Tyr1]-Met-Enkephalin

Cat. No.: B15573783

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For researchers, scientists, and drug development professionals, the proper handling and disposal of **[Des-Tyr1]-Met-Enkephalin**, a potent endogenous opioid peptide, is critical for laboratory safety and environmental protection.^[1] While the specific details are always outlined in the product's Safety Data Sheet (SDS), which should be consulted as the primary source of information, the following guide provides essential, step-by-step procedures based on general best practices for opioid peptide disposal in a laboratory setting.

Compound Data Summary

For quick reference, the following table summarizes key quantitative and identifying information for **[Des-Tyr1]-Met-Enkephalin**.

Property	Value
Synonyms	H-Gly-Gly-Phe-Met-OH ^[1]
CAS Number	61370-88-5 ^[1]
Molecular Formula	C ₁₈ H ₂₆ N ₄ O ₅ S ^[1]
Molecular Weight	410.46 g/mol ^[1]
Purity	> 95% ^[2]
Storage Conditions	Store at -20°C ^[2] or 0°C ^[1]
Form	Lyophilized powder ^[2]

Pre-Disposal and Handling Protocol

Before beginning any work with **[Des-Tyr1]-Met-Enkephalin**, it is imperative to have a designated and clearly labeled waste container ready.

Methodology:

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety glasses, and gloves, when handling **[Des-Tyr1]-Met-Enkephalin** in its pure form or in solution.
- Designated Waste Container: Prepare a dedicated hazardous waste container. This container must be:
 - Clearly labeled with "**[Des-Tyr1]-Met-Enkephalin** Waste," the full chemical names of any solvents or other components, their respective percentages, and the appropriate hazard symbols (e.g., "Toxic").[\[3\]](#)
 - Stored in a designated chemical waste satellite accumulation area, preferably within a fume hood to manage any potential fumes.[\[3\]](#)
 - Placed inside a secondary containment bin to prevent spills.[\[3\]](#)
- Avoid Contamination: Use dedicated spatulas, glassware, and other equipment when handling the compound to prevent cross-contamination of other laboratory areas.

Step-by-Step Disposal Procedure

Disposal of opioid peptides like **[Des-Tyr1]-Met-Enkephalin** must be conducted in a manner that deactivates the compound and complies with institutional and regulatory standards.

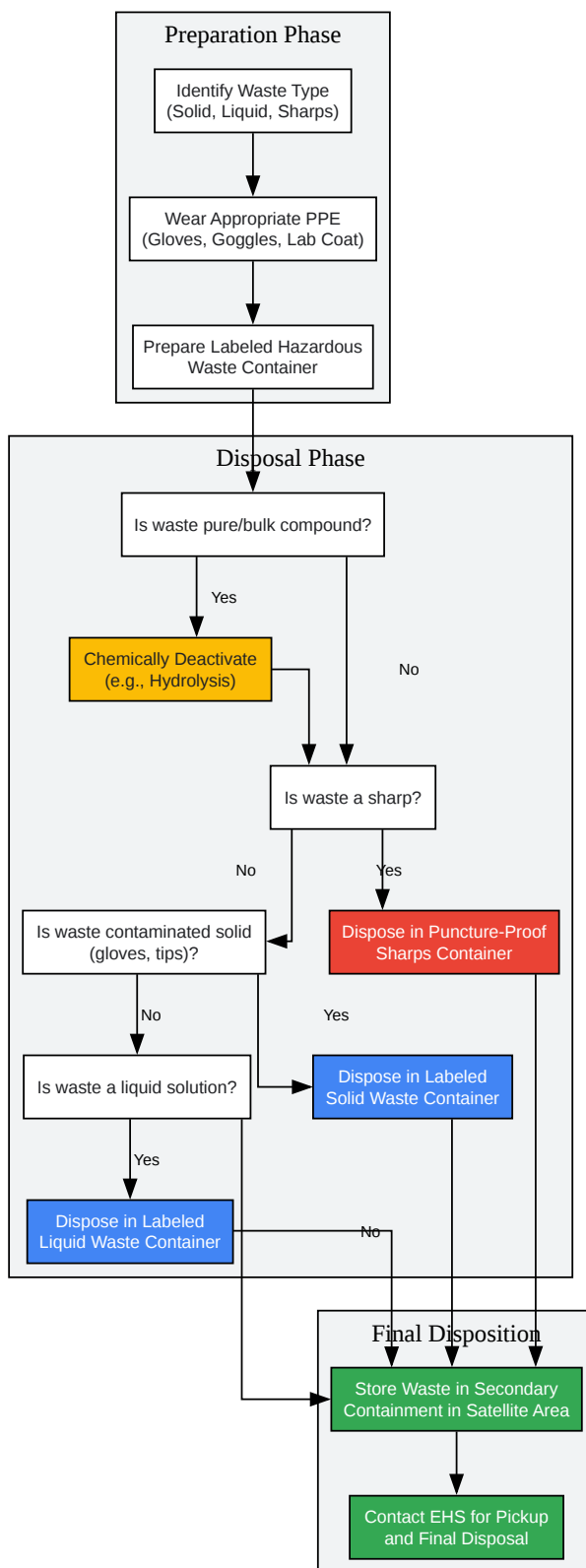
Methodology:

- Deactivation of Bulk/Unused Product: For pure, unused **[Des-Tyr1]-Met-Enkephalin**, chemical deactivation is the recommended first step. While specific deactivation methods can vary, a common approach for peptides is hydrolysis.

- Acid or Base Hydrolysis: Carefully add the peptide waste to a solution of strong acid (e.g., 1M HCl) or strong base (e.g., 1M NaOH) in the designated waste container. The goal is to break the peptide bonds, rendering the opioid inactive. Allow the mixture to sit for a sufficient period (e.g., 24 hours) to ensure complete degradation.
- Note: This process should be performed in a fume hood. The resulting solution is still considered hazardous chemical waste.
- Disposal of Contaminated Materials:
 - Sharps: Any needles or blades contaminated with **[Des-Tyr1]-Met-Enkephalin** must be placed in a designated, puncture-proof sharps container labeled for hazardous chemical waste.[\[3\]](#)
 - Solid Waste: Non-sharp solid waste (e.g., contaminated gloves, weigh boats, pipette tips) should be collected in the labeled hazardous waste container.
- Aqueous Waste Disposal:
 - Solutions containing **[Des-Tyr1]-Met-Enkephalin** should be collected in the designated liquid hazardous waste container.
 - Do not pour opioid solutions down the drain. While some institutions may allow for the drain disposal of certain neutralized biological waste, potent opioids generally require specialized disposal to prevent environmental contamination.[\[4\]](#)
- Final Disposal:
 - Once the hazardous waste container is full (typically around 75% capacity), securely close it.
 - Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) office. EHS personnel are trained to handle and dispose of hazardous chemical waste according to federal and local regulations.[\[3\]](#)

Logical Workflow for Disposal

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **[Des-Tyr1]-Met-Enkephalin** waste in a laboratory setting.



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